

# Spectroscopic Profile of 1,3Dimethylimidazolidine-2,4-dione: A Technical Guide

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Compound of Interest		
Compound Name:	1,3-Dimethylimidazolidine-2,4- dione	
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This technical guide provides a comprehensive overview of the spectroscopic data available for **1,3-Dimethylimidazolidine-2,4-dione**, a heterocyclic compound of interest to researchers in organic synthesis, medicinal chemistry, and materials science. This document is intended for scientists and drug development professionals, presenting key spectroscopic data in a structured format, alongside detailed experimental protocols and a logical workflow for its analysis.

# **Spectroscopic Data Summary**

The following tables summarize the available spectroscopic data for **1,3- Dimethylimidazolidine-2,4-dione** (CAS No. 24039-08-5). It is important to distinguish this compound from the more commonly cited **1,3-**Dimethyl-2-imidazolidinone.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

As of the latest literature review, specific experimental <sup>1</sup>H and <sup>13</sup>C NMR data for neat **1,3- Dimethylimidazolidine-2,4-dione** are not readily available in the public domain. Predicted spectra have been generated by chemical software, but experimental validation is required for



definitive structural elucidation and purity assessment. Researchers are encouraged to acquire and publish this fundamental data.

## Infrared (IR) Spectroscopy

A vapor phase IR spectrum for **1,3-Dimethylimidazolidine-2,4-dione** is available in spectral databases.[1] The characteristic absorption bands are indicative of its molecular structure, particularly the two carbonyl groups within the five-membered ring.

Functional Group	**Expected Absorption Range (cm <sup>-1</sup> ) **
C=O (Amide) Stretch	1700 - 1780
C-N Stretch	1250 - 1350
C-H Stretch (Alkyl)	2850 - 3000

Note: The exact peak positions can be found in the referenced spectral databases.

# **Mass Spectrometry (MS)**

Mass spectral data for **1,3-Dimethylimidazolidine-2,4-dione** is available, typically acquired via Gas Chromatography-Mass Spectrometry (GC-MS).[1]

Parameter	Value
Molecular Formula	C5H8N2O2
Molecular Weight	128.13 g/mol
Exact Mass	128.0586 g/mol
Key Fragmentation Peaks (m/z)	Data available in spectral databases.

## **Experimental Protocols**

The following are detailed, generalized methodologies for the acquisition of spectroscopic data for solid organic compounds like **1,3-Dimethylimidazolidine-2,4-dione**.



### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- Sample Preparation: A sample of 5-10 mg of 1,3-Dimethylimidazolidine-2,4-dione is dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used for analysis.
- ¹H NMR Acquisition: The proton NMR spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. Key parameters include a spectral width of approximately 10-15 ppm, a relaxation delay of 1-2 seconds, and a pulse width of 90 degrees.
- <sup>13</sup>C NMR Acquisition: The carbon NMR spectrum is typically acquired using a protondecoupled pulse sequence. A larger number of scans is usually required compared to <sup>1</sup>H NMR. The spectral width is set to around 200-220 ppm.

#### Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method): Approximately 1-2 mg of 1,3 Dimethylimidazolidine-2,4-dione is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used for analysis.
- Data Acquisition: A background spectrum of the empty sample compartment is first recorded.
   The KBr pellet containing the sample is then placed in the sample holder, and the IR spectrum is recorded, typically in the range of 4000-400 cm<sup>-1</sup>.

## **Mass Spectrometry (MS)**

• Sample Introduction (GC-MS): A dilute solution of **1,3-Dimethylimidazolidine-2,4-dione** in a volatile organic solvent (e.g., dichloromethane, ethyl acetate) is prepared. A small volume



(typically 1  $\mu$ L) is injected into a gas chromatograph (GC) coupled to a mass spectrometer (MS). The GC separates the compound from any impurities before it enters the MS.

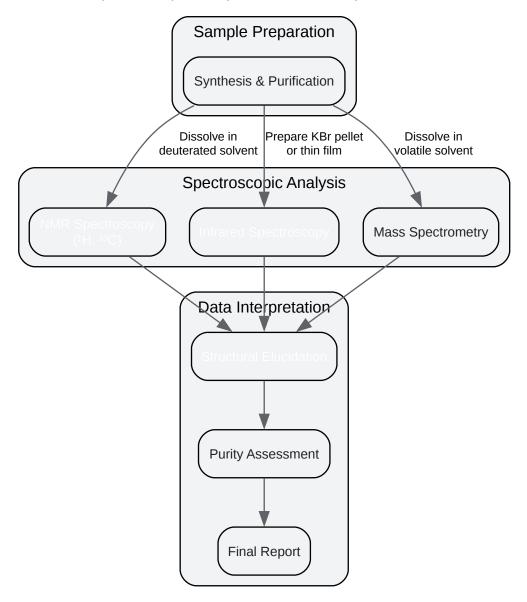
- Ionization: Electron Ionization (EI) is a common method for this type of molecule, typically using an electron beam of 70 eV.
- Mass Analysis: A quadrupole or time-of-flight (TOF) mass analyzer is used to separate the
  ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum shows the
  molecular ion peak and various fragment ion peaks.

# **Visualization of Analytical Workflow**

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of **1,3-Dimethylimidazolidine-2,4-dione**.



Workflow for Spectroscopic Analysis of 1,3-Dimethylimidazolidine-2,4-dione



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Caption: Logical workflow for the spectroscopic analysis of a synthesized compound.

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#### References

- 1. 1,3-Dimethylimidazolidine-2,4-dione | C5H8N2O2 | CID 123410 PubChem [pubchem.ncbi.nlm.nih.gov]
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